

Solubility of Solvent Yellow 56 in ethanol, DMSO, and other lab solvents

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Compound of Interest

Compound Name: Solvent Yellow 56

Cat. No.: B7821021

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An In-depth Technical Guide to the Solubility of Solvent Yellow 56

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Solvent Yellow 56** (C.I. 11021), a monoazo dye, in various common laboratory solvents. The information contained herein is intended to assist researchers, scientists, and professionals in drug development in the handling and application of this compound.

Core Properties of Solvent Yellow 56

Solvent Yellow 56, chemically known as N,N-diethyl-4-(phenylazo)aniline, is a reddish-yellow powder.^{[1][2][3][4]} It is insoluble in water but finds solubility in a range of organic solvents.^[5] This dye is primarily utilized in the coloring of plastics, oils, fats, waxes, and printing inks.

Quantitative Solubility Data

The solubility of **Solvent Yellow 56** has been quantitatively determined in several organic solvents. The data presented below is crucial for preparing stock solutions and for various experimental applications.

Solvent	Solubility (g/L at 20°C)
Dichloromethane	500
Methylbenzene (Toluene)	371.9
Acetone	171.3
Butyl Acetate	146.3
Ethyl Alcohol (Ethanol)	41.4

Data sourced from multiple suppliers, with specific values from one source.

Qualitative solubility information indicates that **Solvent Yellow 56** is slightly soluble in Dimethyl Sulfoxide (DMSO), often requiring sonication for dissolution, and sparingly soluble in Chloroform.

Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of **Solvent Yellow 56** were not found in the immediate search, a general and widely accepted methodology for sparingly soluble dyes is the gravimetric method. This method provides a straightforward approach to ascertain the saturation point of a dye in a given solvent.

Objective: To determine the solubility of **Solvent Yellow 56** in a specific solvent at a controlled temperature.

Materials:

- **Solvent Yellow 56**
- Selected laboratory solvent (e.g., ethanol, DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath

- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 µm)
- Evaporating dish or pre-weighed vials
- Oven or vacuum desiccator

Procedure:

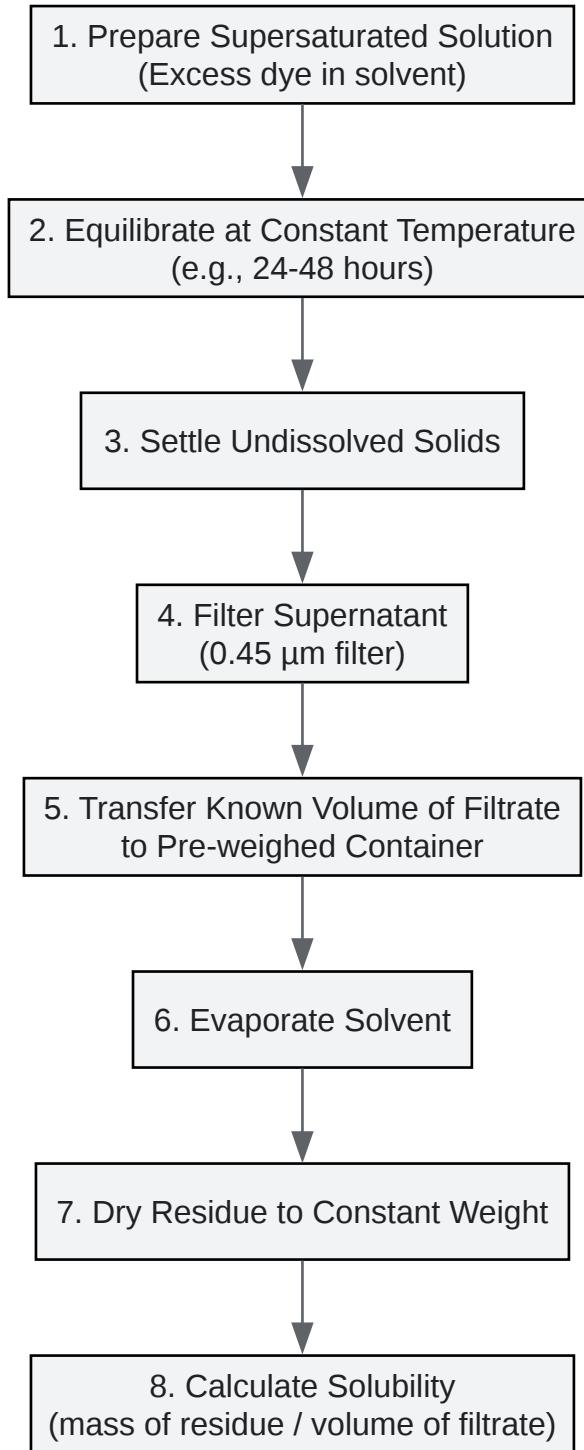
- Preparation of Supersaturated Solutions: Add an excess amount of **Solvent Yellow 56** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
- Equilibration: Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 20°C). Allow the solutions to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
- Filtration: Carefully withdraw a known volume of the supernatant using a syringe and filter it through a 0.45 µm filter to remove all undissolved particles. This step is critical to prevent solid particles from being included in the sample to be quantified.
- Solvent Evaporation: Transfer the filtered solution to a pre-weighed evaporating dish or vial.
- Drying and Weighing: Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. Once the solvent is removed, dry the remaining solid dye to a constant weight in an oven or vacuum desiccator.
- Calculation: The solubility is calculated by dividing the mass of the dried dye by the volume of the filtered aliquot.

A "solubility titration" method has also been described for sparingly soluble compounds, where the dye is added in small increments to the solvent until the solubility is exceeded, which is detected by an abrupt change in the solution's extinction or light scattering.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of a dye such as **Solvent Yellow 56** using the gravimetric method.

Experimental Workflow for Solubility Determination



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Workflow for Gravimetric Solubility Determination

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